

Application Notes and Protocols for N6022, a Potent GSNOR Inhibitor

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Compound of Interest

3-[1-(4-carbamoyl-2-methylphenyl)-5-(4-imidazol-1-ylphenyl)pyrrol-2-yl]propanoic acid

Compound Name: **B612232**

Cat. No.: **B612232**

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Introduction

S-Nitrosoglutathione reductase (GSNOR), also known as alcohol dehydrogenase 5 (ADH5), is a critical enzyme in the regulation of endogenous S-nitrosothiols (SNOs), particularly S-nitrosoglutathione (GSNO). By catalyzing the NADH-dependent reduction of GSNO, GSNOR plays a pivotal role in modulating nitric oxide (NO) signaling pathways. Dysregulation of GSNOR activity has been implicated in various pathological conditions, making it an attractive therapeutic target. N6022 is a potent, selective, and reversible inhibitor of GSNOR, demonstrating significant potential in preclinical studies. These application notes provide a detailed protocol for an *in vitro* assay to determine the inhibitory activity of N6022 on GSNOR.

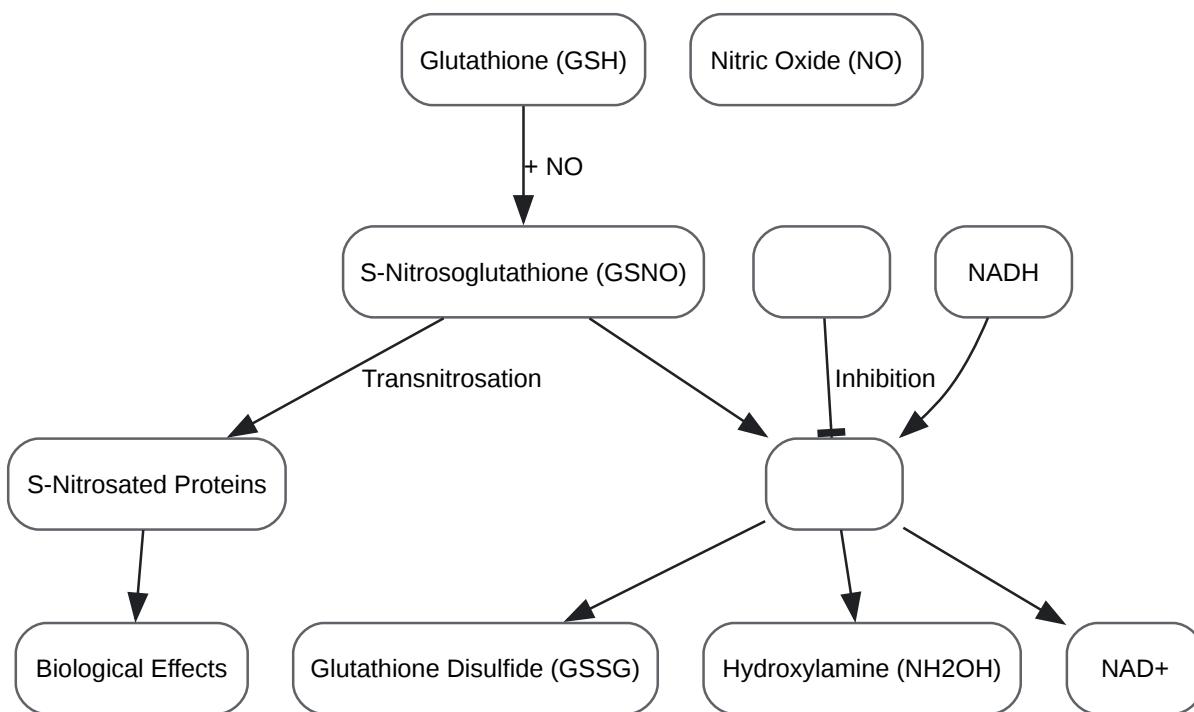
Quantitative Data Summary

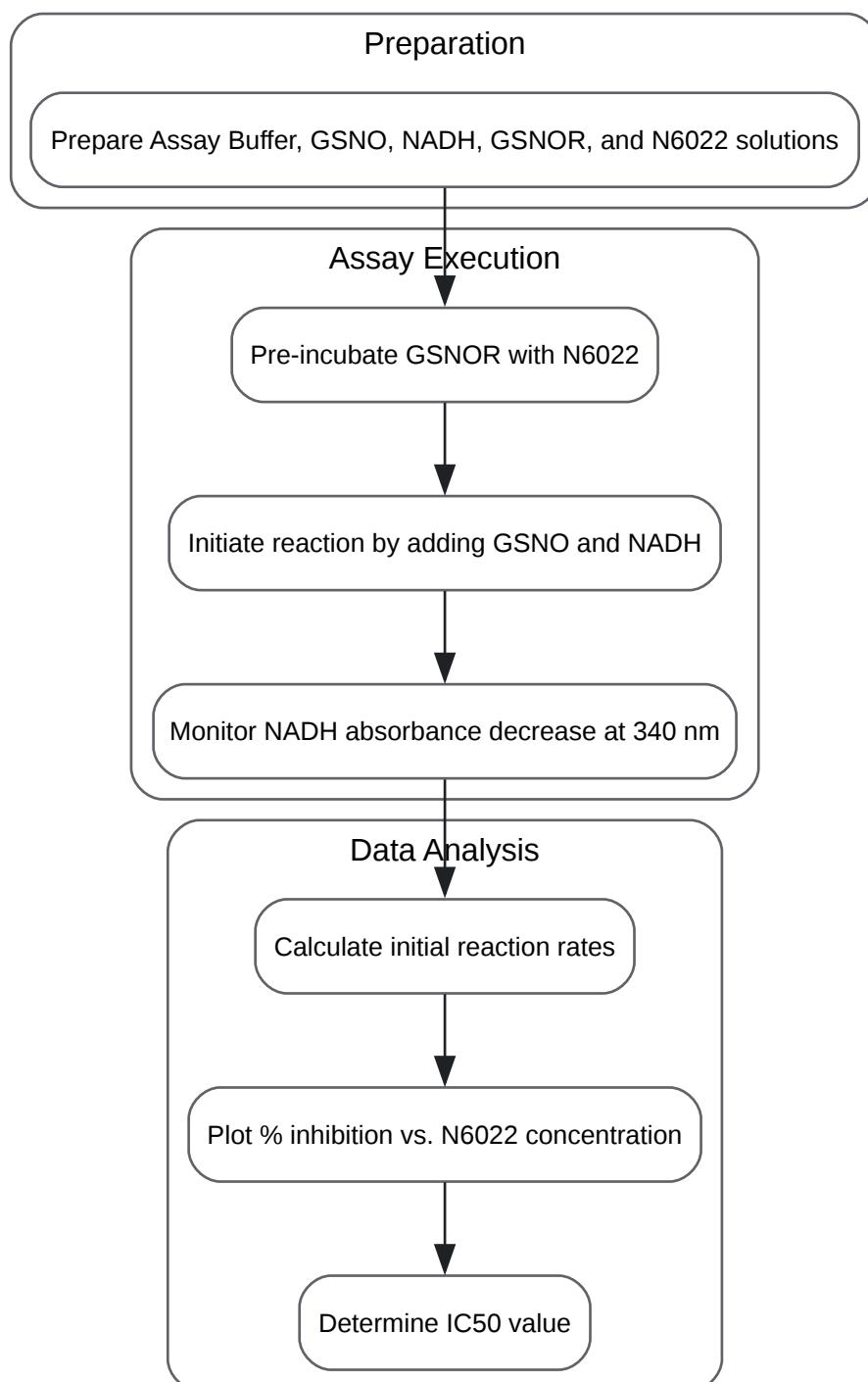
The inhibitory potency of N6022 against GSNOR is typically quantified by its half-maximal inhibitory concentration (IC₅₀). The following table summarizes key quantitative parameters for N6022.

Parameter	Value	Reference
IC50	8 nM	[1] [2] [3] [4]
Ki	2.5 nM	[1] [3] [4]
Binding Mechanism	Competitive with GSNO, Uncompetitive with NADH	[1] [4]

GSNOR Signaling Pathway

GSNOR is a key regulator of NO bioavailability. The following diagram illustrates the central role of GSNOR in the catabolism of GSNO and the impact of its inhibition by N6022.





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